

# N-Cbz-Nipecotamide: A Key Synthetic Intermediate in Modern Drug Discovery

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## Compound of Interest

Compound Name: *Benzyl 3-carbamoylpiperidine-1-carboxylate*

Cat. No.: *B1289671*

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An In-depth Technical Guide on the Synthesis, Properties, and Application of a Versatile Piperidine Building Block

## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of N-Cbz-nipecotamide, a pivotal synthetic intermediate in the development of novel therapeutics. While a detailed historical account of its initial discovery remains elusive in publicly accessible literature, its contemporary significance is underscored by its application in the synthesis of complex molecules targeting critical disease pathways. This document collates available data on its physicochemical properties, outlines a representative synthetic protocol, and illustrates its role as a valuable building block in medicinal chemistry.

## Physicochemical Properties

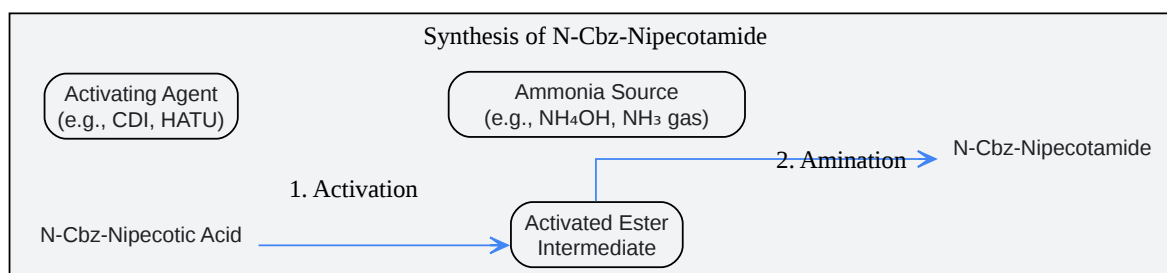
N-Cbz-nipecotamide, also known as **benzyl 3-carbamoylpiperidine-1-carboxylate**, is a piperidine derivative featuring a carbamoyl group at the 3-position and a benzyloxycarbonyl (Cbz) protecting group on the piperidine nitrogen. These structural features make it a versatile intermediate for further chemical modifications. Its key physicochemical properties are summarized below.

Property	Value
CAS Number	569348-14-7
Molecular Formula	C <sub>14</sub> H <sub>18</sub> N <sub>2</sub> O <sub>3</sub>
Molecular Weight	262.30 g/mol
Appearance	White to off-white solid
Purity	Typically ≥95%

## Synthesis of N-Cbz-Nipecotamide: A Representative Protocol

The synthesis of N-Cbz-nipecotamide can be achieved from N-Cbz-nipecotic acid. The following protocol is a representative procedure based on standard amidation reactions commonly employed in medicinal chemistry.

Reaction Scheme:



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Caption: Synthetic pathway for N-Cbz-nipecotamide.

Materials:

- N-Cbz-nipecotic acid (1.0 eq)

- 1,1'-Carbonyldiimidazole (CDI) (1.2 eq) or other suitable coupling agent (e.g., HATU, HOBT/EDC)
- Ammonium hydroxide (excess) or ammonia gas
- Anhydrous dichloromethane (DCM) or other suitable aprotic solvent
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate
- Rotary evaporator
- Standard laboratory glassware and magnetic stirrer

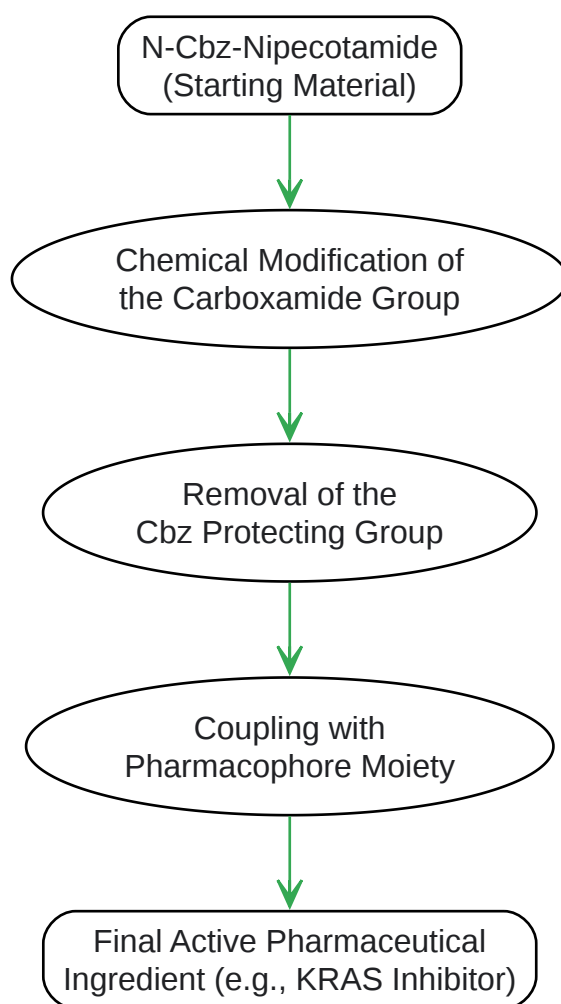
Procedure:

- **Activation of the Carboxylic Acid:** To a solution of N-Cbz-nipecotic acid in anhydrous DCM at room temperature, add CDI portion-wise. Stir the mixture for 1-2 hours until the activation is complete (can be monitored by TLC or LC-MS).
- **Amidation:** Cool the reaction mixture in an ice bath and slowly add an excess of ammonium hydroxide solution. Alternatively, bubble ammonia gas through the solution.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir overnight. Monitor the progress of the reaction by TLC or LC-MS until the starting material is consumed.
- **Work-up:** Dilute the reaction mixture with DCM and wash sequentially with water, saturated aqueous sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by column chromatography on silica gel or by recrystallization to afford pure N-Cbz-nipecotamide.

## Application in the Synthesis of KRAS Inhibitors

A recent patent application (WO2022132200A1) highlights the use of N-Cbz-nipecotamide as a key starting material in the synthesis of pan-KRAS inhibitors, which are of significant interest in oncology. The piperidine amide moiety of N-Cbz-nipecotamide serves as a crucial scaffold for the elaboration of more complex molecular architectures designed to target mutated forms of the KRAS protein.

The general workflow for the utilization of N-Cbz-nipecotamide as a synthetic intermediate is depicted below.



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Caption: General workflow for the use of N-Cbz-nipecotamide.

## Conclusion

While the specific historical details of the discovery of N-Cbz-nipecotamide are not prominently documented, its value as a synthetic intermediate in contemporary drug discovery is clear. Its stable, yet readily modifiable structure makes it an important building block for the construction of complex therapeutic agents. The information provided in this guide offers researchers and drug development professionals a foundational understanding of the synthesis, properties, and application of this versatile molecule, facilitating its effective use in the advancement of medicinal chemistry and the development of new medicines.

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